

Allyl Sodium Sulfate: Functional Monomer & Reactive Intermediate

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Compound of Interest

Compound Name: *Allyl sodium sulfate*

CAS No.: *19037-59-3*

Cat. No.: *B100367*

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Technical Guide for Research & Development

Executive Summary & Molecular Distinction

In the landscape of functional monomers, **Allyl Sodium Sulfate** (SAS) occupies a specialized niche often confused with Sodium Allyl Sulfonate (SAS/SMAS). While both serve as anionic polymerizable surfactants ("surfmers"), their chemical behavior differs fundamentally due to the oxygen linkage in the sulfate group.

This guide addresses **Allyl Sodium Sulfate** (CAS 19037-59-3) as a distinct entity, focusing on its two primary applications:

- **Emulsion Polymerization:** As a reactive emulsifier to create self-stabilizing latexes with high water resistance.
- **Biomedical Synthesis:** As a critical intermediate for sulfating polysaccharides (e.g., Sodium Cellulose Sulfate) used in drug delivery and cell encapsulation.

The "Sulfate" vs. "Sulfonate" Critical Distinction

Researchers must verify the specific functional group required for their application, as hydrolytic stability varies significantly.

Feature	Allyl Sodium Sulfate (Target)	Sodium Allyl Sulfonate (Common Analog)
Structure		
Linkage	Ester linkage (C-O-S)	Carbon-Sulfur bond (C-S)
Hydrolytic Stability	Low: Susceptible to acid hydrolysis (releases allyl alcohol).	High: Stable across wide pH ranges.
Reactivity	High chain transfer (Allylic).	High chain transfer (Allylic).
Primary Utility	Precursor for sulfation; Biodegradable surfmer.	Industrial durable surfmer (COPS-1 type).

Mechanism of Action: The "Surfmer" Effect

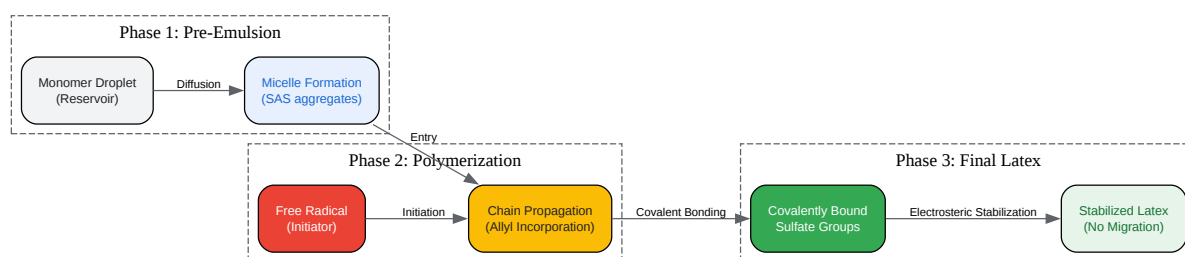
Allyl sodium sulfate functions as a Surfmer (Surfactant + Monomer). Unlike conventional emulsifiers (e.g., SDS) that adsorb physically to latex particles and desorb during freeze-thaw cycles or film formation, SAS covalently bonds to the polymer backbone.

Stabilization Pathway

- Adsorption: The amphiphilic SAS molecule orients at the monomer/water interface (micelle surface).
- Initiation: Water-soluble initiators (e.g., Potassium Persulfate) generate radicals.
- Copolymerization: The allyl double bond reacts with the growing main-chain polymer (e.g., Styrene, Acrylate).
- Locking: The sulfate head group is permanently fixed to the particle surface, providing permanent electrosteric stability.

Visualization: Surfmer Incorporation Mechanism

The following diagram illustrates the transition of SAS from a free emulsifier to a covalently bound stabilizer.



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Caption: Transition of **Allyl Sodium Sulfate** from micellar aggregate to covalently bound surface stabilizer.

Experimental Protocols

Protocol A: Emulsion Polymerization of Styrene-Butyl Acrylate Latex

Objective: Synthesize a surfactant-free latex (after reaction) using SAS as the sole emulsifier.

Challenge: Allylic monomers suffer from degradative chain transfer (the radical abstracts a hydrogen from the allyl group, forming a stable resonance structure that terminates the chain).

Solution: Use a high initiator concentration and "Starved Feed" addition.

Materials

- Monomers: Styrene (St), Butyl Acrylate (BA).
- Surfmer: **Allyl Sodium Sulfate** (SAS).
- Initiator: Potassium Persulfate (KPS).

- Buffer: Sodium Bicarbonate ().

Step-by-Step Methodology

- Reactor Setup: Equip a 500mL 4-neck flask with a mechanical stirrer (250 rpm), reflux condenser, nitrogen inlet, and thermocouple.
- Initial Charge (Heel):
 - Add Deionized Water (150g).
 - Add SAS (0.5g) to establish initial micelles.
 - Add (0.2g) to buffer pH (prevents sulfate hydrolysis).
 - Heat to 75°C under purge.
- Pre-Emulsion Preparation:
 - Mix Water (50g), SAS (2.0g), Styrene (45g), and Butyl Acrylate (55g).
 - Shear heavily to create a stable pre-emulsion.
- Seed Stage:
 - Add 5% of the Pre-Emulsion to the reactor.
 - Add KPS solution (0.3g in 10mL water).
 - Wait 15 minutes (blue tinge appearance indicates particle nucleation).
- Semi-Continuous Feed:
 - Feed the remaining Pre-Emulsion over 3.5 hours.

- Simultaneously feed a separate KPS stream (0.2g in 20mL water) to maintain radical flux.
- Cook-Down:
 - Hold at 80°C for 2 hours to consume residual monomer.
 - Note: High conversion is difficult with allyl monomers; steam stripping may be required to remove unreacted SAS.

Protocol B: Synthesis of Sodium Cellulose Sulfate (Biomedical Precursor)

Context: SAS is used to transfer the sulfate group or graft allyl-sulfate moieties onto polysaccharides for drug delivery hydrogels.

Methodology

- Activation: Disperse Cotton Cellulose linter in a basic medium (NaOH/Urea solution) at -12°C to disrupt hydrogen bonding.
- Etherification: Add **Allyl Sodium Sulfate** dropwise.
- Reaction: Heat to 60°C for 5 hours. The SAS acts as an etherifying agent (nucleophilic attack).
- Purification: Precipitate in Ethanol. Dialyze against distilled water (MWCO 12,000) to remove unreacted SAS and salts.
- Result: Allyl-grafted cellulose sulfate, which can be further crosslinked via the allyl groups to form hydrogels.

Biomedical Application: Drug Delivery Systems

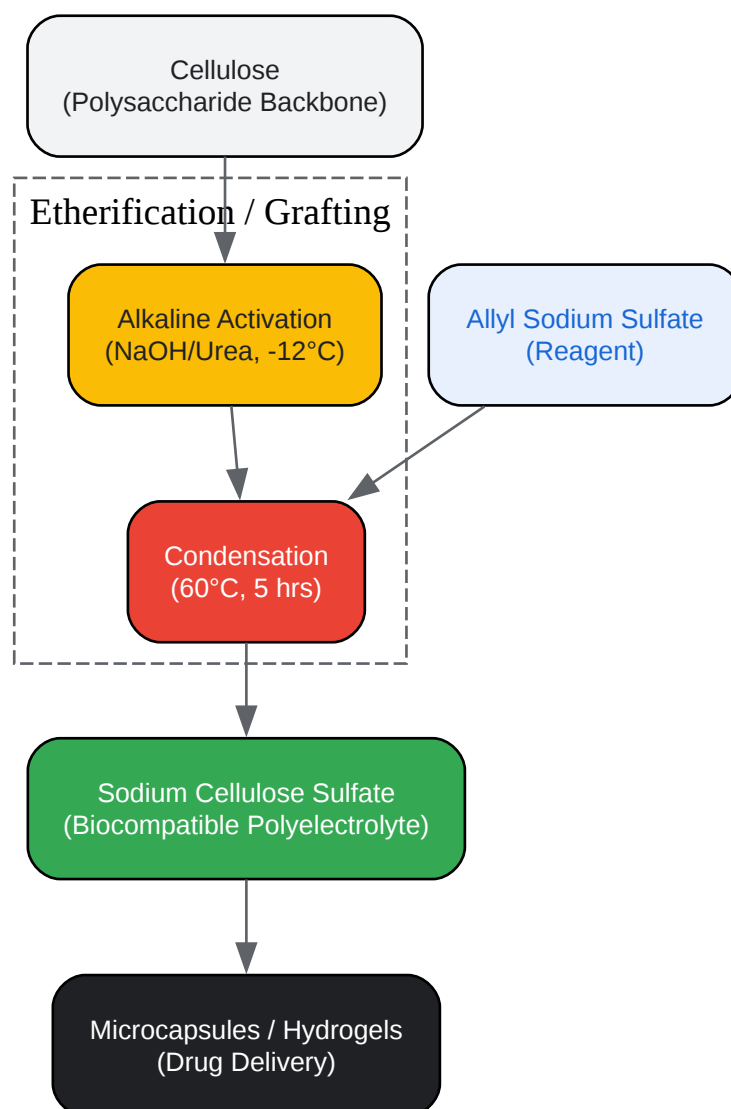
Allyl sodium sulfate derivatives (like Sodium Cellulose Sulfate - SCS) are critical in "polyelectrolyte complex" formation.^[1]

- Cell Encapsulation: SCS reacts with polycations (e.g., pDADMAC) to form semi-permeable microcapsules. These protect transplanted cells (e.g., Islets of Langerhans) from the immune

system while allowing insulin diffusion.

- Hydrogels: The allyl group allows for photo-crosslinking, creating injectable hydrogels that solidify in situ for sustained drug release.

Synthesis Pathway Visualization



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Caption: Synthetic pathway for converting Cellulose and SAS into functional biomedical polymers.

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